

Application Notes and Protocols: Allyl Propyl Disulfide as a Standard in Analytical Chemistry

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Compound of Interest

Compound Name: *Allyl propyl disulfide*

Cat. No.: *B1197967*

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Introduction

Allyl propyl disulfide (APDS) is a naturally occurring organosulfur compound found in plants of the *Allium* genus, such as onions and garlic, and is a significant contributor to their characteristic aroma.[1][2] In analytical chemistry, its stability, distinct chromatographic behavior, and representative nature for a class of volatile sulfur compounds (VSCs) make it a valuable standard for quantitative analysis.[3] These application notes provide detailed protocols for the use of **allyl propyl disulfide** as both an external and internal standard in gas chromatography (GC), primarily for the analysis of VSCs in various matrices, including air, food, and environmental samples. Additionally, a general protocol for its analysis by High-Performance Liquid Chromatography (HPLC) is presented.

Physicochemical Properties

A summary of the key physicochemical properties of **allyl propyl disulfide** is provided in the table below.

Property	Value
CAS Number	2179-59-1[4]
Molecular Formula	C6H12S2[4]
Molecular Weight	148.28 g/mol [4]
Appearance	Pale-yellow liquid[1]
Odor	Strong, pungent, onion-like[1][3]
Boiling Point	69°C (16 mmHg)[5]
Flash Point	56°C[5]
Density	0.984 g/cm ³ [1]
Solubility	Insoluble in water; soluble in ethanol and oils[1][3]

Applications in Analytical Chemistry

Allyl propyl disulfide serves as a crucial reference material in various analytical applications:

- **External Standard for Calibration:** APDS can be used to generate calibration curves for the quantification of other sulfur compounds, especially when certified standards for the target analytes are not available.[3]
- **Internal Standard in GC Analysis:** Due to its chemical similarity to many volatile sulfur compounds, APDS is an effective internal standard to correct for variations in sample preparation, injection volume, and instrument response.[3]
- **Method Validation:** It is employed in method validation to assess key parameters such as linearity, accuracy, precision, and limits of detection (LOD) and quantification (LOQ).[3]
- **Food and Beverage Analysis:** Essential for the quantification of flavor and aroma compounds in products like onions, garlic, and other foodstuffs.[6][7]
- **Environmental Monitoring:** Used in the analysis of volatile sulfur compounds in air and water samples.[3][8]

Experimental Protocols

Protocol 1: Quantification of Volatile Sulfur Compounds in Air using GC-FPD with Allyl Propyl Disulfide as an External Standard

This protocol is adapted from the OSHA Method PV2086 for the analysis of **allyl propyl disulfide**, diallyl disulfide, and dipropyl disulfide.[6]

Objective: To quantify the concentration of volatile sulfur compounds in an air sample using a calibration curve generated from **allyl propyl disulfide** standards.

1. Materials and Reagents

- **Allyl Propyl Disulfide** (analytical standard grade)
- Trichloroethylene (pesticide grade or equivalent)
- Chromosorb 106 sampling tubes (or equivalent solid sorbent)[6]
- Personal sampling pump
- Gas-tight syringes
- Volumetric flasks and pipettes

2. Standard Preparation

- **Stock Standard Preparation:** Accurately weigh a known amount of pure **allyl propyl disulfide** and dissolve it in trichloroethylene in a volumetric flask to prepare a stock solution (e.g., 1000 µg/mL). At least two separate stock standards should be made.[6]
- **Working Standard Preparation:** Prepare a series of working standards by serial dilution of the stock solution with trichloroethylene.[6] For this study, standards ranging from 1 to 300 µg/mL are recommended to bracket the expected sample concentrations.[6]

3. Sample Collection

- Draw a known volume of air through a Chromosorb 106 tube using a calibrated personal sampling pump. A typical sampling rate is 0.2 L/min for 50 minutes (10 L total volume).[6]
- After sampling, seal the tubes with plastic caps.[6]

4. Sample Preparation

- Break the ends of the sampling tube and transfer the sorbent material to a vial.
- Desorb the analytes by adding a known volume of trichloroethylene (e.g., 1 mL) to the vial.
- Seal the vial and allow it to stand for a sufficient time (e.g., 30 minutes) with occasional agitation to ensure complete desorption.

5. GC-FPD Analysis

- Instrument Conditions:
 - Gas Chromatograph: Equipped with a Flame Photometric Detector (FPD) in sulfur mode. [6]
 - Column: 10-ft x 1/8-in stainless steel column packed with 20% SP2100 with 0.1% Carbowax 1500 on 80/100 Supelcoport (or equivalent).[6]
 - Temperatures:
 - Injector: 200°C
 - Detector: 250°C
 - Oven: 120°C (Isothermal)[6]
 - Gas Flow Rates:
 - Carrier Gas (N₂): 25 mL/min
 - Hydrogen: 75 mL/min
 - Air: 125 mL/min

- Injection Volume: 1-5 μL
- Analysis Sequence:
 - Inject the working standards to generate a calibration curve by plotting peak area against concentration.
 - Inject the prepared samples.
 - Inject a standard after a series of samples to check for instrument drift.

6. Data Analysis

- Identify the **allyl propyl disulfide** peak in the sample chromatograms based on its retention time, which is approximately 14.55 minutes under these conditions.[\[6\]](#)
- Calculate the concentration of **allyl propyl disulfide** in the sample solution using the linear regression equation from the calibration curve.
- Determine the total mass of **allyl propyl disulfide** in the sample and, using the volume of air sampled, calculate the concentration in the air (e.g., in $\mu\text{g}/\text{m}^3$ or ppm).

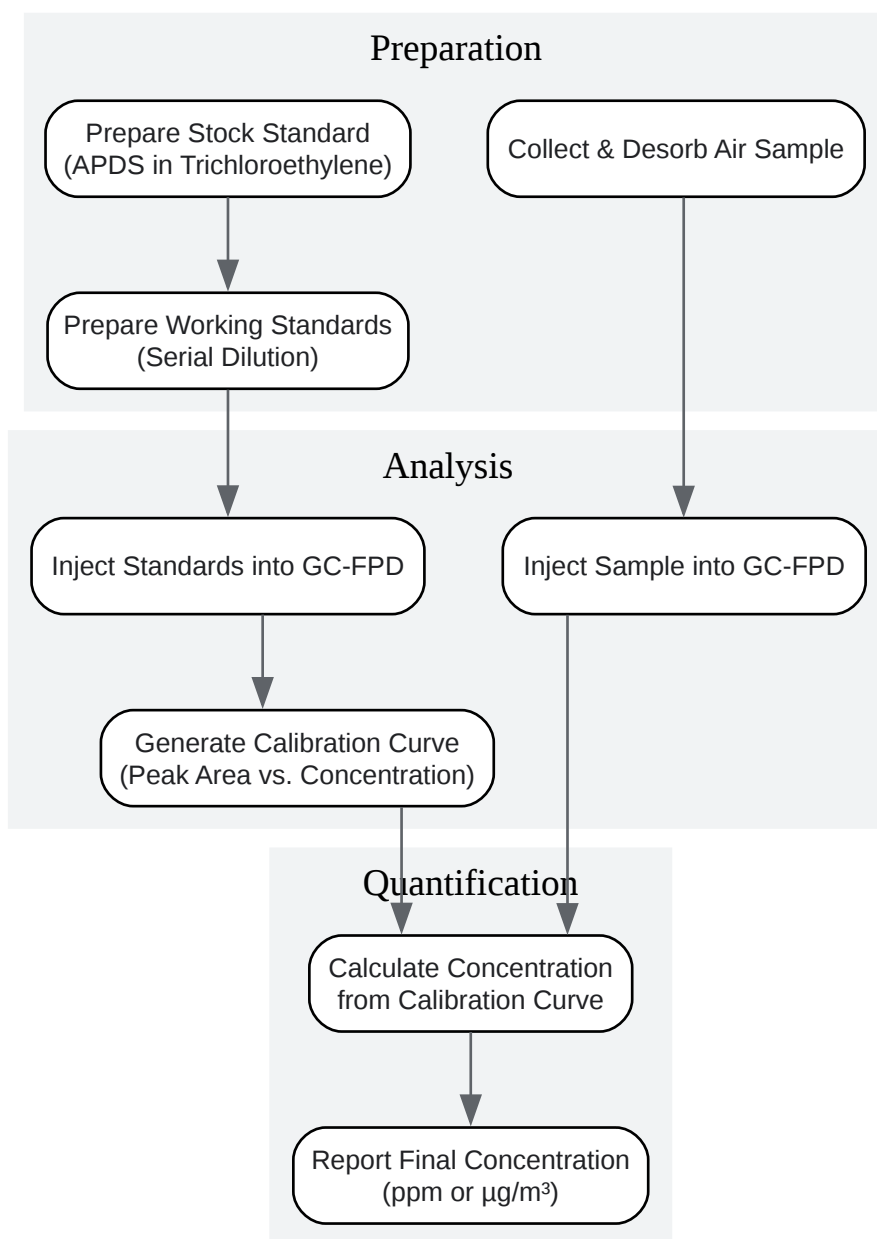
Quantitative Data Summary (GC-FPD)

Parameter	Value	Reference
Analytical Detection Limit	1 μg per sample	[6]
Overall Detection Limit	0.02 ppm (for a 10 L air sample)	[6] [8]
Retention Time	~14.55 min	[6]

Storage and Stability of Standards

Allyl propyl disulfide standards should be stored under refrigerated temperatures (0-4°C).[\[6\]](#) [\[8\]](#) Studies have shown good stability with recoveries averaging over 98% after 12 days of refrigerated storage.[\[6\]](#) It is also noted to be light and air-sensitive and should be stored under an inert gas like argon.

Workflow for GC-FPD Analysis with External Standard

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Caption: Workflow for GC analysis using an external standard.

Protocol 2: General Protocol for Analysis by Reverse-Phase HPLC

While detailed protocols for using **allyl propyl disulfide** as an HPLC standard are less common, it can be analyzed by reverse-phase (RP) HPLC.^[4] This protocol provides a general methodology suitable for its separation and quantification.

Objective: To separate and quantify **allyl propyl disulfide** in a liquid sample using RP-HPLC with UV detection.

1. Materials and Reagents

- **Allyl Propyl Disulfide** (analytical standard grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for MS compatibility)^[4]
- Methanol (for sample preparation, if needed)

2. Standard Preparation

- **Stock Standard Preparation:** Prepare a stock solution of **allyl propyl disulfide** in a suitable solvent like acetonitrile or methanol (e.g., 1000 µg/mL).
- **Working Standard Preparation:** Serially dilute the stock solution with the mobile phase to prepare a series of working standards for calibration (e.g., 1, 5, 10, 25, 50 µg/mL).

3. Sample Preparation

- Liquid samples may be diluted with the mobile phase and filtered through a 0.45 µm syringe filter before injection.
- For complex matrices, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the analyte.

4. HPLC Analysis

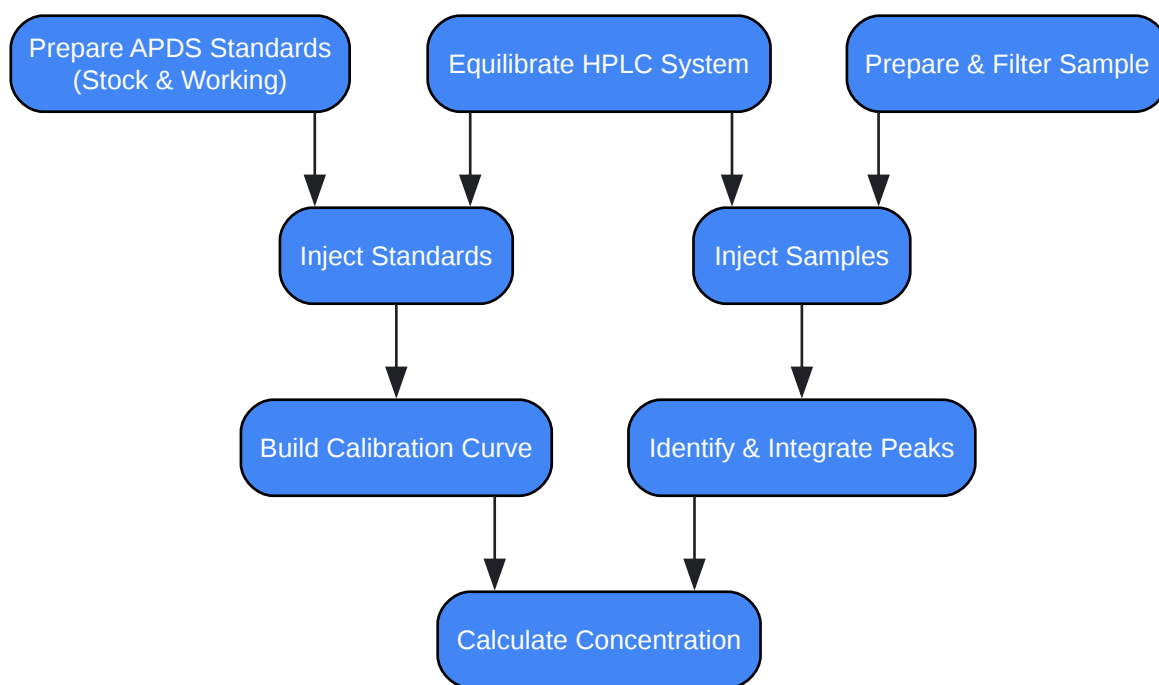
- **Instrument Conditions:**

- HPLC System: Equipped with a UV detector.
- Column: Newcrom R1 or other suitable C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).[4]
- Mobile Phase: A mixture of acetonitrile and water.[4] An isocratic elution (e.g., 60:40 Acetonitrile:Water with 0.1% phosphoric acid) or a gradient may be used to optimize separation.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by UV scan (typically in the low UV range, e.g., 210 nm, for sulfur compounds).
- Injection Volume: 10-20 μ L.
- Analysis Sequence:
 - Equilibrate the column with the mobile phase until a stable baseline is achieved.
 - Inject the working standards to construct a calibration curve.
 - Inject the prepared samples.

5. Data Analysis

- Identify the **allyl propyl disulfide** peak based on its retention time.
- Quantify the analyte in the samples using the calibration curve generated from the standards.

Workflow for HPLC Analysis

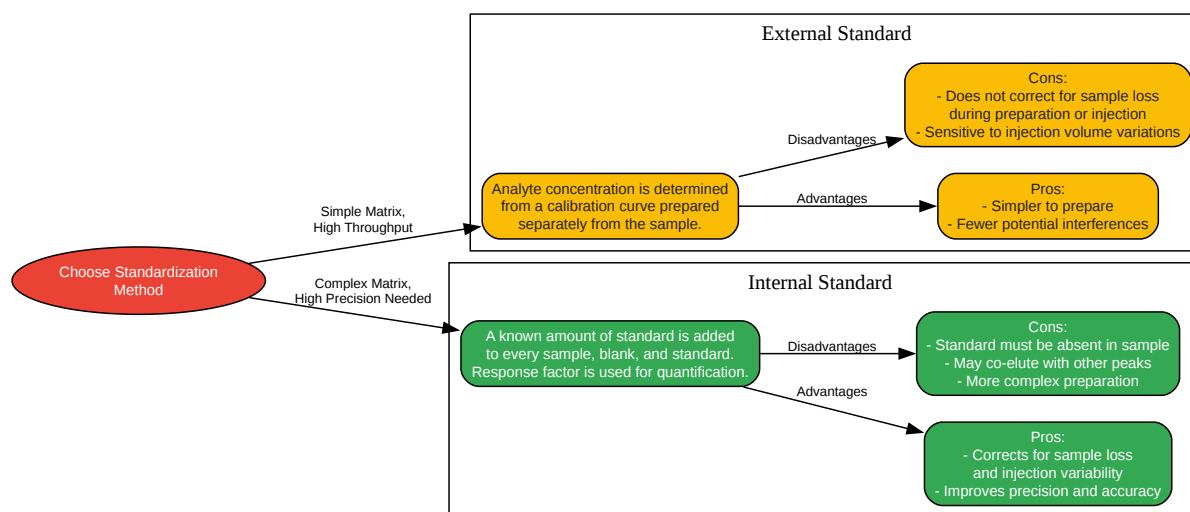


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Caption: General workflow for HPLC analysis of APDS.

Logical Relationship: Internal vs. External Standard

The choice between using **allyl propyl disulfide** as an internal or external standard depends on the complexity of the sample matrix and the desired level of accuracy and precision.



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Caption: Comparison of internal and external standardization.

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References

- 1. Allyl propyl disulfide - Wikipedia [en.wikipedia.org]
- 2. The analysis of onion and garlic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]

- 4. Allyl propyl disulfide | SIELC Technologies [sielc.com]
- 5. aksci.com [aksci.com]
- 6. osha.gov [osha.gov]
- 7. Allyl Propyl Disulfide | 2179-59-1 [chemicalbook.com]
- 8. Allyl propyl disulfide | C6H12S2 | CID 16591 - PubChem [pubchem.ncbi.nlm.nih.gov]
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